

# magnetic properties of ammonium iron(II) sulfate at low temperatures

**Author:** BenchChem Technical Support Team. **Date:** December 2025

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An In-depth Technical Guide to the Low-Temperature Magnetic Properties of Ammonium Iron(II) Sulfate

For Researchers, Scientists, and Drug Development Professionals

## Abstract

Ammonium iron(II) sulfate hexahydrate,  $((\text{NH}_4)_2\text{Fe}(\text{SO}_4)_2 \cdot 6\text{H}_2\text{O})$ , commonly known as Mohr's salt, is a paramagnetic compound that exhibits intriguing magnetic behavior at low temperatures. This technical guide provides a comprehensive overview of its low-temperature magnetic properties, synthesizing key findings from foundational research. The document details the transition from paramagnetic behavior described by the Curie-Weiss law at higher temperatures to a state of constant susceptibility below 2 K, indicative of temperature-independent paramagnetism. This is further corroborated by specific heat measurements revealing a  $\lambda$ -type anomaly suggestive of a magnetic phase transition. Detailed experimental protocols for magnetic susceptibility and specific heat measurements are provided, along with tabulated quantitative data and conceptual diagrams to elucidate the underlying physics. This guide is intended to be a valuable resource for researchers in condensed matter physics, materials science, and related fields.

## Introduction

Ammonium iron(II) sulfate hexahydrate is a double salt belonging to the Tutton salt series, crystallizing in a monoclinic structure.<sup>[1][2][3]</sup> The  $[\text{Fe}(\text{H}_2\text{O})_6]^{2+}$  octahedral complexes within the

crystal lattice are magnetically dilute, leading to paramagnetic behavior at room temperature.[4] However, as the temperature is lowered, interactions between the  $\text{Fe}^{2+}$  ions become significant, leading to deviations from simple paramagnetic behavior. Understanding these low-temperature magnetic properties is crucial for applications in magnetic thermometry, calibration of magnetic susceptibility instruments, and for fundamental studies of magnetic ordering in systems with weak exchange interactions.[5][6]

This guide focuses on the magnetic susceptibility and specific heat of ammonium iron(II) sulfate at temperatures below 20 K, a regime where quantum mechanical effects and weak inter-ionic interactions dictate the material's properties.

## Low-Temperature Magnetic Behavior

At temperatures ranging from 14 K to 290 K, ammonium iron(II) sulfate follows the Curie-Weiss law, which describes the magnetic susceptibility ( $\chi$ ) of a paramagnetic material.[7] However, significant deviations from this law are observed at liquid helium temperatures.[7][8]

## Magnetic Susceptibility

Magnetic susceptibility measurements performed between 0.95 K and 4.2 K reveal a departure from the Curie-Weiss behavior.[8] At 4.2 K, the measured susceptibility is approximately  $(1.45 \pm 0.05) \times 10^{-3} \text{ emu/g}$ . [8][9] As the temperature is lowered, the susceptibility increases, but below 2 K, it becomes constant at a value of  $(1.85 \pm 0.05) \times 10^{-3} \text{ emu/g}$ . [8][9] This temperature-independent paramagnetism at very low temperatures suggests that the ground state of the  $\text{Fe}^{2+}$  ion in this crystal structure is a singlet.[8][9]

## Specific Heat

Low-temperature specific heat measurements show a  $\lambda$ -type anomaly with a peak at approximately 3.8 K.[7] This anomaly is characteristic of a second-order phase transition, likely corresponding to the onset of antiferromagnetic ordering. The presence of this peak is consistent with the deviations from the Curie-Weiss law observed in the magnetic susceptibility data.[7]

## Quantitative Data

The following tables summarize the key quantitative data on the low-temperature magnetic properties of ammonium iron(II) sulfate.

Temperature (K)	Magnetic Susceptibility (emu/g)	Reference
4.2	$(1.45 \pm 0.05) \times 10^{-3}$	[8][9]
< 2.0	$(1.85 \pm 0.05) \times 10^{-3}$	[8][9]

Table 1: Low-Temperature Magnetic Susceptibility of Ammonium Iron(II) Sulfate.

Property	Value	Reference
Temperature of Specific Heat Anomaly	~3.8 K	[7]
High-Temperature Curie-Weiss Law	$\chi = 9.71 \times 10^{-3} / (T + 3.2)$ emu/g	[7][9]

Table 2: Thermal and High-Temperature Magnetic Properties.

## Experimental Protocols

The following sections describe the methodologies used to obtain the data presented in this guide.

### Magnetic Susceptibility Measurement

Method: Both the Faraday method and a ballistic mutual inductance bridge have been used for low-temperature magnetic susceptibility measurements.[8][9]

Protocol (Faraday Method):

- A small, powdered sample of high-purity ammonium iron(II) sulfate is placed in a sample holder made of a material with low magnetic susceptibility.

- The sample holder is suspended from a microbalance in a cryostat, allowing for temperature control down to liquid helium temperatures.
- A magnetic field with a well-defined gradient is applied.
- The force exerted on the sample is measured by the microbalance. This force is proportional to the magnetic susceptibility of the sample and the magnetic field gradient.
- The system is calibrated using a standard sample with a known magnetic susceptibility, such as Mohr's salt itself at a higher, well-characterized temperature.[\[6\]](#)
- Measurements are taken at various temperatures between 0.95 K and 4.2 K, with the temperature being monitored by a calibrated thermometer.

#### Protocol (Ballistic Mutual Inductance Bridge):

- The powdered sample is placed within a set of secondary coils, which are, in turn, placed inside a primary coil.
- The coil assembly is cooled to the desired low temperature in a cryostat.
- A known alternating current is passed through the primary coil, inducing a voltage in the secondary coils.
- The change in mutual inductance due to the presence of the magnetic sample is measured using a ballistic galvanometer or a more modern electronic detection system.
- The change in mutual inductance is directly proportional to the magnetic susceptibility of the sample.
- The temperature is varied and measurements are recorded to obtain the susceptibility as a function of temperature.

## Specific Heat Measurement

Method: Adiabatic calorimetry is the standard technique for measuring the specific heat of solids at low temperatures.

Protocol:

- A sample of known mass is mounted in an adiabatic calorimeter within a cryostat.
- A known amount of heat is supplied to the sample through a heater wire.
- The resulting change in temperature is measured with a calibrated thermometer.
- The heat capacity is calculated from the heat input and the temperature change.
- To ensure adiabatic conditions, the sample is thermally isolated from its surroundings, and any heat leak is carefully accounted for.
- Measurements are performed over the temperature range of interest, with particular attention paid to the region around the expected phase transition.

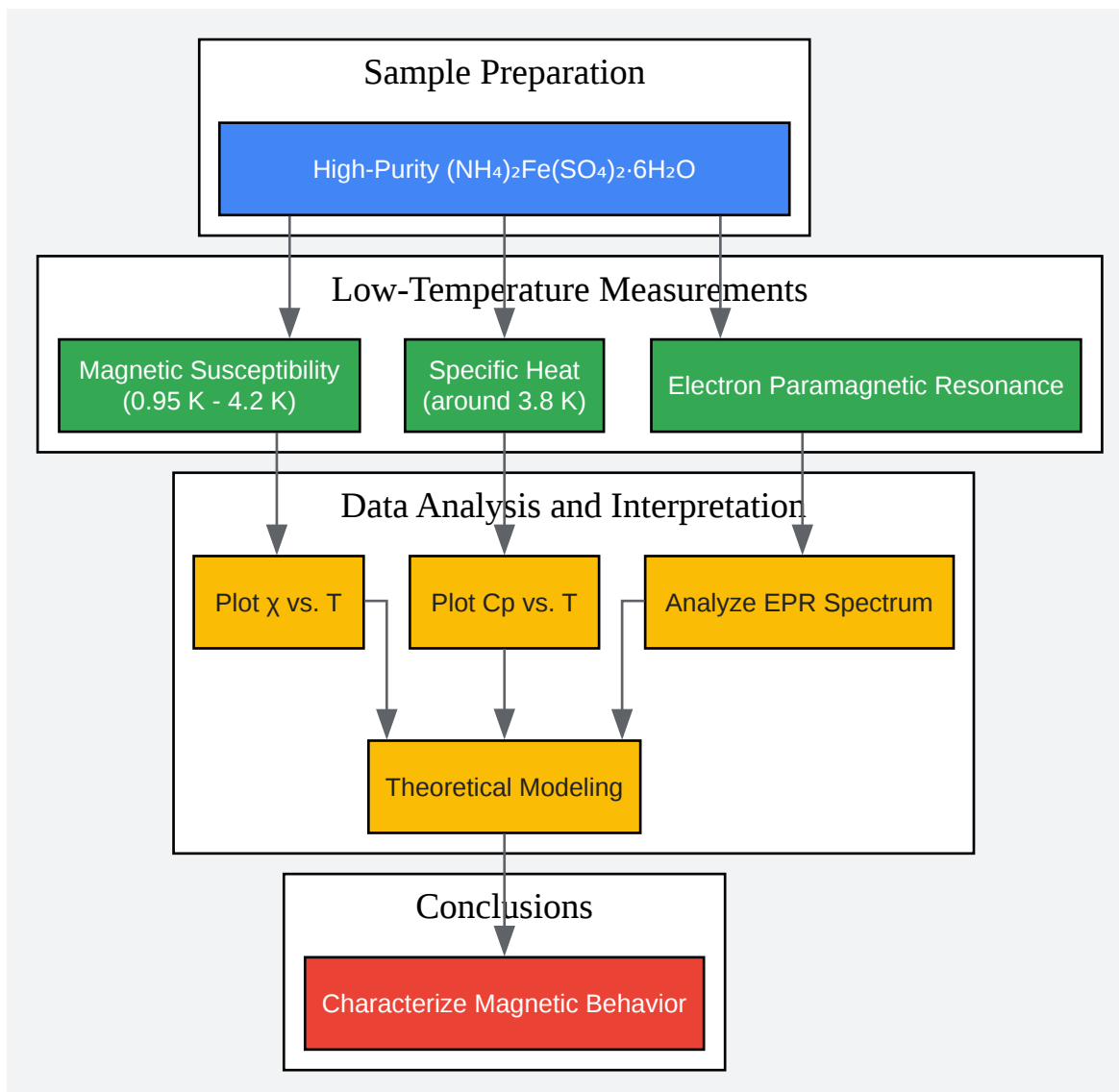
## Electron Paramagnetic Resonance (EPR) Spectroscopy

Method: EPR spectroscopy is used to probe the electronic structure of the  $\text{Fe}^{2+}$  ions.[\[9\]](#)[\[10\]](#)

Protocol:

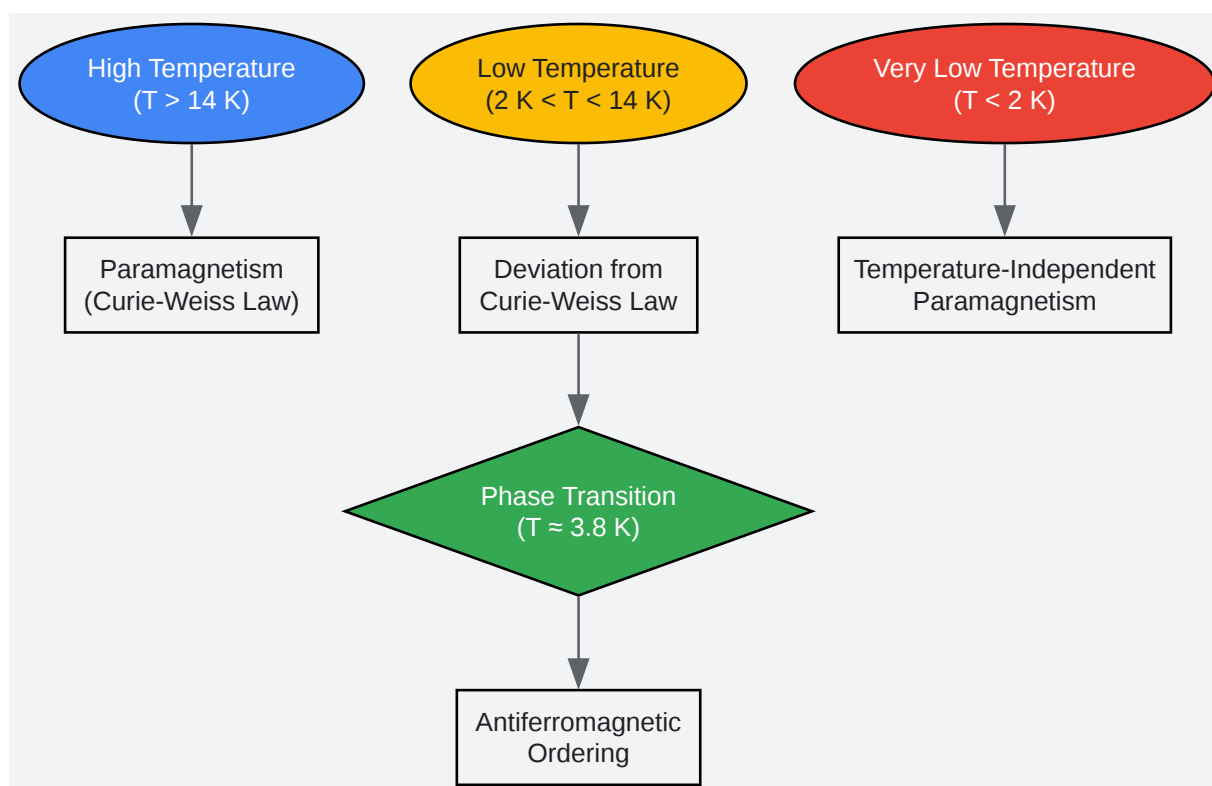
- A single crystal or powdered sample of ammonium iron(II) sulfate is placed in a resonant cavity.
- The sample is cooled to the desired low temperature.
- A static magnetic field is applied, and the sample is irradiated with microwaves of a fixed frequency.
- The magnetic field is swept, and the absorption of microwaves by the sample is recorded.
- Resonance occurs when the energy of the microwaves matches the energy difference between the spin levels of the  $\text{Fe}^{2+}$  ions, which are split by the magnetic field.
- The resulting EPR spectrum provides information about the g-values and zero-field splitting parameters of the  $\text{Fe}^{2+}$  ion.[\[11\]](#)

## Visualizations



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Caption: Experimental workflow for investigating the magnetic properties of ammonium iron(II) sulfate.



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Caption: Temperature dependence of the magnetic behavior of ammonium iron(II) sulfate.

## Conclusion

Ammonium iron(II) sulfate hexahydrate presents a fascinating case study in low-temperature magnetism. The transition from Curie-Weiss paramagnetism to a state of constant susceptibility, coupled with the evidence of a magnetic phase transition from specific heat data, provides a rich playground for understanding the interplay of crystal field effects, spin-orbit coupling, and weak exchange interactions in solids. The data and protocols presented in this guide offer a solid foundation for further research into this and related magnetic materials.

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## References

- 1. 硫酸铵铁 (II) 六水合物 - 硫酸铵铁 (II) 六水合物 [sigmaaldrich.com]
- 2. chemimpex.com [chemimpex.com]
- 3. Ferrous ammonium sulfate hexahydrate | FeH<sub>20</sub>N<sub>2</sub>O<sub>14</sub>S<sub>2</sub> | CID 15942308 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. royalsocietypublishing.org [royalsocietypublishing.org]
- 5. pubs.aip.org [pubs.aip.org]
- 6. maths.tcd.ie [maths.tcd.ie]
- 7. pubs.aip.org [pubs.aip.org]
- 8. pubs.aip.org [pubs.aip.org]
- 9. researchgate.net [researchgate.net]
- 10. nationalmaglab.org [nationalmaglab.org]
- 11. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [magnetic properties of ammonium iron(II) sulfate at low temperatures]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8716397#magnetic-properties-of-ammonium-iron-ii-sulfate-at-low-temperatures]

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)